

# Sudan III-d6 certificate of analysis

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## Compound of Interest

Compound Name: Sudan III-d6

Cat. No.: B563666

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## Technical Guide: Sudan III-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Sudan III-d6**, a deuterated analog of the lipophilic bisazo dye, Sudan III. Due to its structural similarity to the native compound, **Sudan III-d6** serves as a critical internal standard for advanced analytical methodologies, particularly in the quantification of Sudan dyes in various matrices. This document outlines the key physicochemical properties, details the experimental protocols for its application, and illustrates the underlying principles of its use in quantitative analysis.

## Quantitative Data Summary

The following table summarizes the key quantitative and identifying information for **Sudan III-d6**, compiled from various suppliers and scientific resources.

Parameter	Value	References
Chemical Name	1-[[4-(Phenylazo)phenyl]azo]-2-naphthalenol-d6	
Synonyms	Sudan 3-d6, Solvent Red 23-d6, Toney Red-d6	[1]
CAS Number	1014689-17-8	[2]
Unlabeled CAS Number	85-86-9	[2]
Molecular Formula	C <sub>22</sub> H <sub>10</sub> D <sub>6</sub> N <sub>4</sub> O	[2][3]
Molecular Weight	358.43 g/mol	[2][3]
Accurate Mass	358.1701	[2]
Purity	>98% (HPLC)	[4]
Appearance	Powder	[4]

## Experimental Protocols: Quantification of Sudan Dyes using LC-MS/MS

The primary application of **Sudan III-d6** is as an internal standard in the quantification of Sudan dyes in food products and other materials using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This technique offers high sensitivity and selectivity for detecting these banned colorants.

### 2.1. Principle

**Sudan III-d6** is chemically identical to Sudan III, except that six hydrogen atoms have been replaced by deuterium. This isotopic labeling results in a higher molecular weight, allowing it to be distinguished from the native Sudan III by a mass spectrometer. When added to a sample at a known concentration, **Sudan III-d6** experiences similar extraction efficiencies and ionization responses as the analyte of interest (Sudan III). By comparing the peak area ratio of the analyte to the internal standard, accurate quantification can be achieved, correcting for variations in sample preparation and instrument response.

## 2.2. Sample Preparation and Extraction

The following is a generalized protocol for the extraction of Sudan dyes from a solid food matrix, such as chili powder, for LC-MS/MS analysis.

- **Sample Weighing:** Accurately weigh a homogenized sample (e.g., 1-5 g) into a centrifuge tube.
- **Internal Standard Spiking:** Add a known amount of **Sudan III-d6** internal standard solution to the sample.
- **Extraction:** Add an appropriate extraction solvent (e.g., acetonitrile or a mixture of tetrahydrofuran and methanol) and vortex or shake to ensure thorough mixing.
- **Centrifugation:** Centrifuge the sample to separate the solid matrix from the solvent extract.
- **Solid Phase Extraction (SPE) Cleanup:** The supernatant may be further purified using an SPE cartridge (e.g., Silica-based) to remove interfering matrix components.
- **Evaporation and Reconstitution:** The cleaned extract is evaporated to dryness under a gentle stream of nitrogen and then reconstituted in a suitable solvent for LC-MS/MS analysis.

## 2.3. LC-MS/MS Analysis

- **Chromatographic Separation:**
  - **Column:** A reversed-phase C18 column is typically used for the separation of these nonpolar azo dyes.
  - **Mobile Phase:** A gradient elution with a mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous solution containing a modifier like formic acid is commonly employed.
  - **Injection Volume:** Typically 5-10  $\mu$ L of the reconstituted sample is injected.
- **Mass Spectrometric Detection:**
  - **Ionization:** Electrospray ionization (ESI) in positive mode is generally used.

- Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for both Sudan III and **Sudan III-d6** are monitored.

- **Sudan III-d6** Transition: 359 > 162 (quantitative ion)

## 2.4. Quantification

A calibration curve is constructed by plotting the ratio of the peak area of the Sudan III standard to the peak area of the **Sudan III-d6** internal standard against the concentration of the Sudan III standard. The concentration of Sudan III in the sample is then determined from this calibration curve using the measured peak area ratio from the sample analysis.

# Visualizations

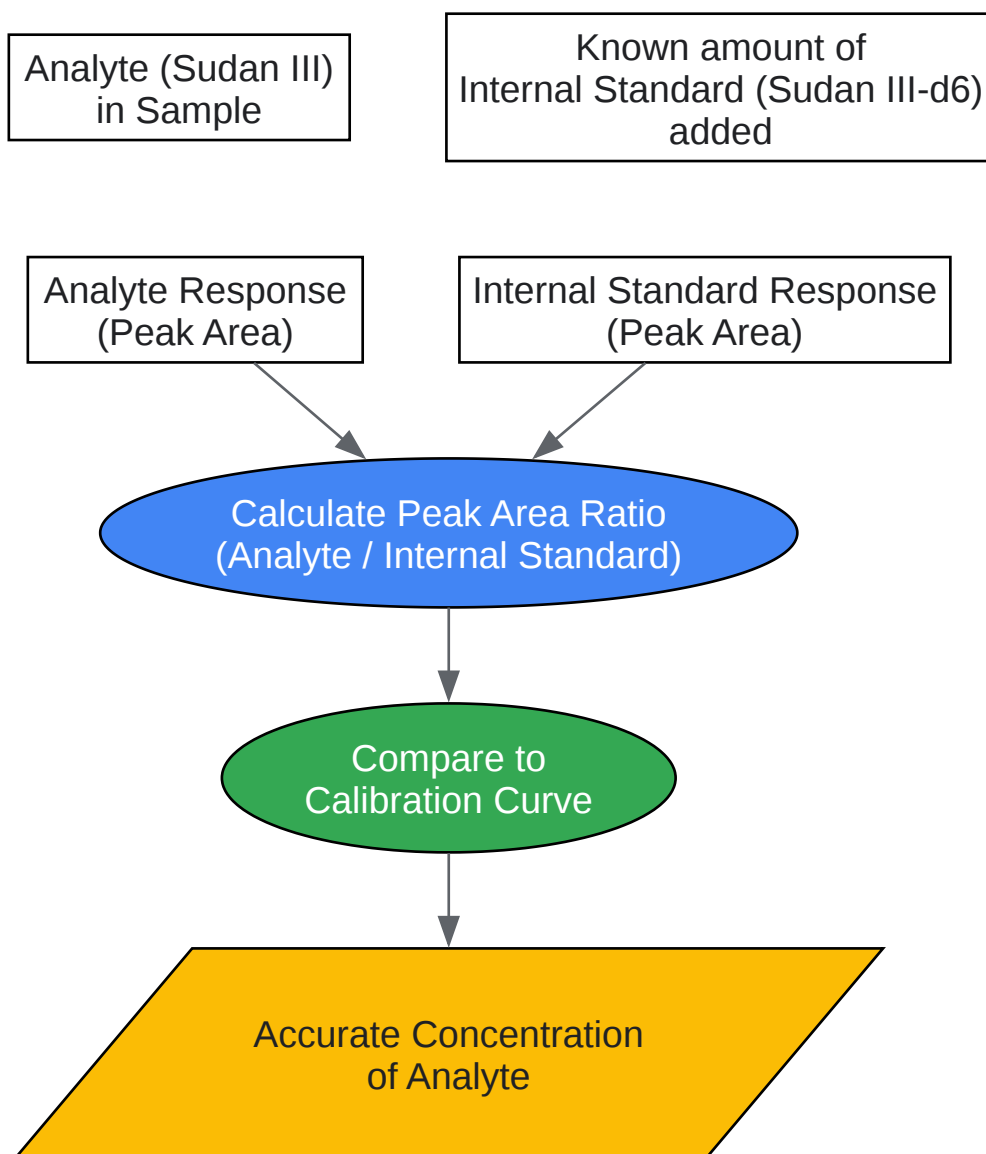
## 3.1. Experimental Workflow for Sudan Dye Analysis



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Caption: General experimental workflow for the analysis of Sudan dyes.

## 3.2. Role of Internal Standard in Quantitative Analysis



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